

# Safe handling and storage procedures for 2-Amino-3,5-dibromotoluene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-3,5-dibromotoluene

Cat. No.: B189320

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## Application Notes and Protocols for 2-Amino-3,5-dibromotoluene

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **2-Amino-3,5-dibromotoluene**, a crucial intermediate in pharmaceutical synthesis. Adherence to these protocols is essential to ensure personnel safety and maintain the integrity of the compound.

## Compound Identification and Properties


Property	Value	Reference
Chemical Name	2-Amino-3,5-dibromotoluene	
CAS Number	50910-55-9	[1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> Br <sub>2</sub> N	
Appearance	Light yellow crystal powder	[1]
Melting Point	136-139°C	[1]
Boiling Point	319.9°C at 760 mmHg	[1]
Density	2.054 g/cm <sup>3</sup>	[1]
Flash Point	147.3°C	[1]
Stability	Stable under normal shipping and handling conditions.	[1]

## Hazard Identification and Classification

This compound is classified as hazardous. The following table summarizes its hazard classifications.

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	Category 4	Harmful if swallowed.[2]
Skin corrosion/irritation	Category 2	Causes skin irritation.[3]
Serious eye damage/eye irritation	Category 2	Causes serious eye irritation.[3]
Specific target organ toxicity - single exposure (Respiratory system)	Category 3	May cause respiratory irritation.[3]

GHS Pictogram:

 alt text

Signal Word: Warning

## Safe Handling Protocols

### 3.1. Engineering Controls:

- Work in a well-ventilated area.<sup>[4]</sup> The use of a chemical fume hood is strongly recommended.
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.<sup>[3][4]</sup>

### 3.2. Personal Protective Equipment (PPE):

PPE Type	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <sup>[1][4]</sup>
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. <sup>[1][4]</sup> Wear protective clothing to prevent skin exposure. <sup>[1][4]</sup>
Respiratory Protection	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced. <sup>[1][4]</sup> A dust mask of type N95 (US) is recommended.

### 3.3. General Handling Procedures:

- Avoid contact with skin, eyes, and clothing.<sup>[4][5]</sup>
- Minimize dust generation and accumulation.<sup>[4]</sup>

- Avoid breathing dust, vapor, mist, or gas.[4]
- Do not ingest or inhale the compound.[4]
- Keep the container tightly closed when not in use.[4]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the work area.[3]

## Storage Procedures

- Store in a tightly closed container.[1][4]
- Store in a cool, dry, well-ventilated area.[1][4]
- Keep away from incompatible substances such as strong oxidizing agents.[3][4]
- Store locked up.[6]

## Emergency Procedures

### 5.1. First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Remove the individual from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[4]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops. Wash clothing before reuse.[1][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention.[1][4]

## 5.2. Fire-Fighting Measures:

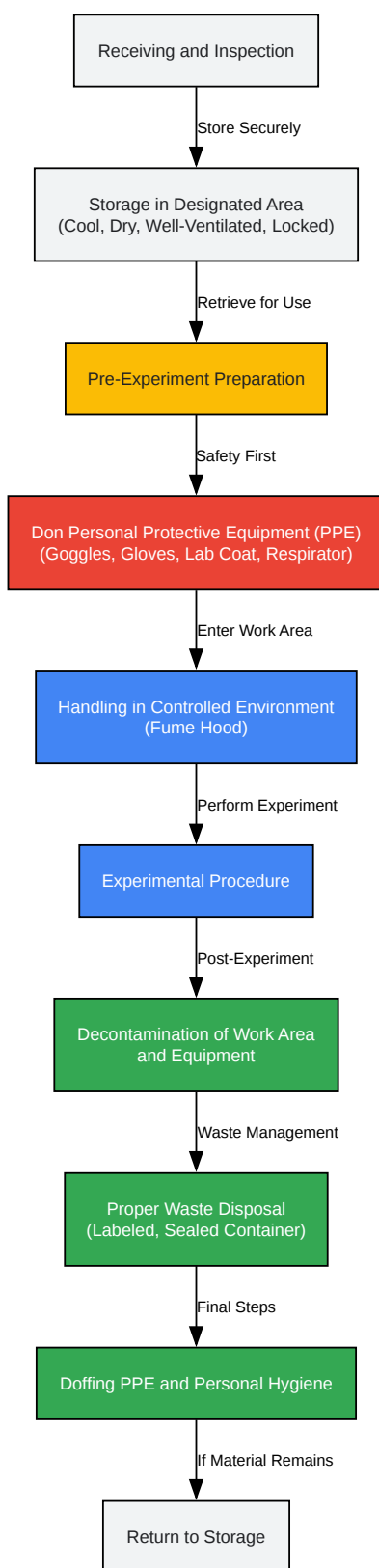
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][4]
- Specific Hazards: During a fire, irritating and highly toxic gases such as nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen bromide may be generated by thermal decomposition or combustion.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][4]

## 5.3. Accidental Release Measures:

- Personal Precautions: Use proper personal protective equipment as indicated in Section 3.2.  
[1] Evacuate personnel to safe areas.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7]
- Cleanup Procedures: Vacuum or sweep up the material and place it into a suitable disposal container.[1][4] Avoid generating dusty conditions.[4] Provide ventilation.[4]

## Experimental Workflow Diagram

The following diagram outlines the logical workflow for the safe handling of **2-Amino-3,5-dibromotoluene**.



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Caption: Workflow for Safe Handling of **2-Amino-3,5-dibromotoluene**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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